

Stability and Storage of Diethyl (bromodifluoromethyl)phosphonate: A Technical Guide

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Compound of Interest

Compound Name: Diethyl (bromodifluoromethyl)phosphonate

Cat. No.: B050935

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl (bromodifluoromethyl)phosphonate is a critical reagent in organic synthesis, valued for its role in introducing the difluoromethyl group into various molecules. Its stability and proper storage are paramount to ensure its reactivity and prevent the formation of impurities that could compromise experimental outcomes. This technical guide provides a comprehensive overview of the known stability profile of **Diethyl (bromodifluoromethyl)phosphonate**, recommended storage conditions, and detailed methodologies for its stability assessment.

Physicochemical Properties

A summary of the key physicochemical properties of **Diethyl (bromodifluoromethyl)phosphonate** is presented in Table 1. These properties are essential for its proper handling and storage.

Table 1: Physicochemical Properties of **Diethyl (bromodifluoromethyl)phosphonate**

Property	Value	Reference(s)
CAS Number	65094-22-6	[1][2]
Molecular Formula	C ₅ H ₁₀ BrF ₂ O ₃ P	[1][2]
Molecular Weight	267.01 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[2][3]
Density	1.503 g/mL at 25 °C	[1][2]
Boiling Point	40-41 °C at 0.05 mmHg	[1][4]
Refractive Index	n _{20/D} 1.417	[1][4]
Solubility	Not miscible or difficult to mix in water. Soluble in chloroform and ethyl acetate.	[4]

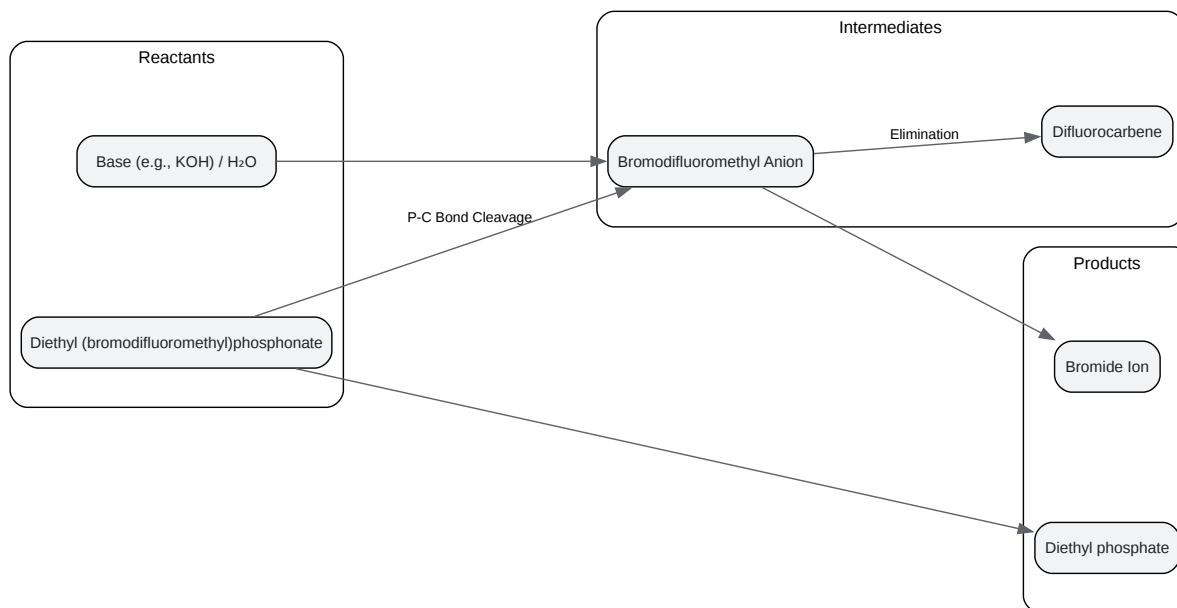
Stability Profile

The stability of **Diethyl (bromodifluoromethyl)phosphonate** is influenced by several factors, including temperature, moisture, pH, and light. While comprehensive quantitative stability data in the public domain is limited, its reactivity provides significant insights into its stability profile.

Hydrolytic Stability

A crucial aspect of the stability of **Diethyl (bromodifluoromethyl)phosphonate** is its susceptibility to hydrolysis, particularly under basic conditions. In the presence of a base such as potassium hydroxide and water, the compound undergoes a facile phosphorus-carbon (P-C) bond cleavage.[5] This reaction proceeds through the formation of a bromodifluoromethyl anion, which subsequently eliminates a bromide ion to generate the highly reactive difluorocarbene intermediate.[5] This known degradation pathway underscores the importance of protecting the compound from moisture and basic environments.

The proposed mechanism for the base-catalyzed hydrolysis is depicted below:



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Figure 1: Base-Catalyzed Hydrolysis of **Diethyl (bromodifluoromethyl)phosphonate**.

Thermal Stability

Quantitative data from thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) for **Diethyl (bromodifluoromethyl)phosphonate** is not readily available in published literature. However, for organophosphorus compounds in general, thermal decomposition can occur through various pathways, including elimination and rearrangement reactions. Given its boiling point of 40-41 °C at a reduced pressure of 0.05 mmHg, the compound is expected to be volatile, and high temperatures could lead to decomposition.[1][4]

Photostability

Specific studies on the photostability of **Diethyl (bromodifluoromethyl)phosphonate** are not widely reported. Organophosphorus compounds can be susceptible to photodegradation, with the rate and products of degradation dependent on the wavelength of light and the presence of photosensitizers.[6]

Recommended Storage Conditions

To maintain the integrity and reactivity of **Diethyl (bromodifluoromethyl)phosphonate**, the following storage conditions are recommended based on information from various suppliers. A summary is provided in Table 2.

Table 2: Recommended Storage Conditions for **Diethyl (bromodifluoromethyl)phosphonate**

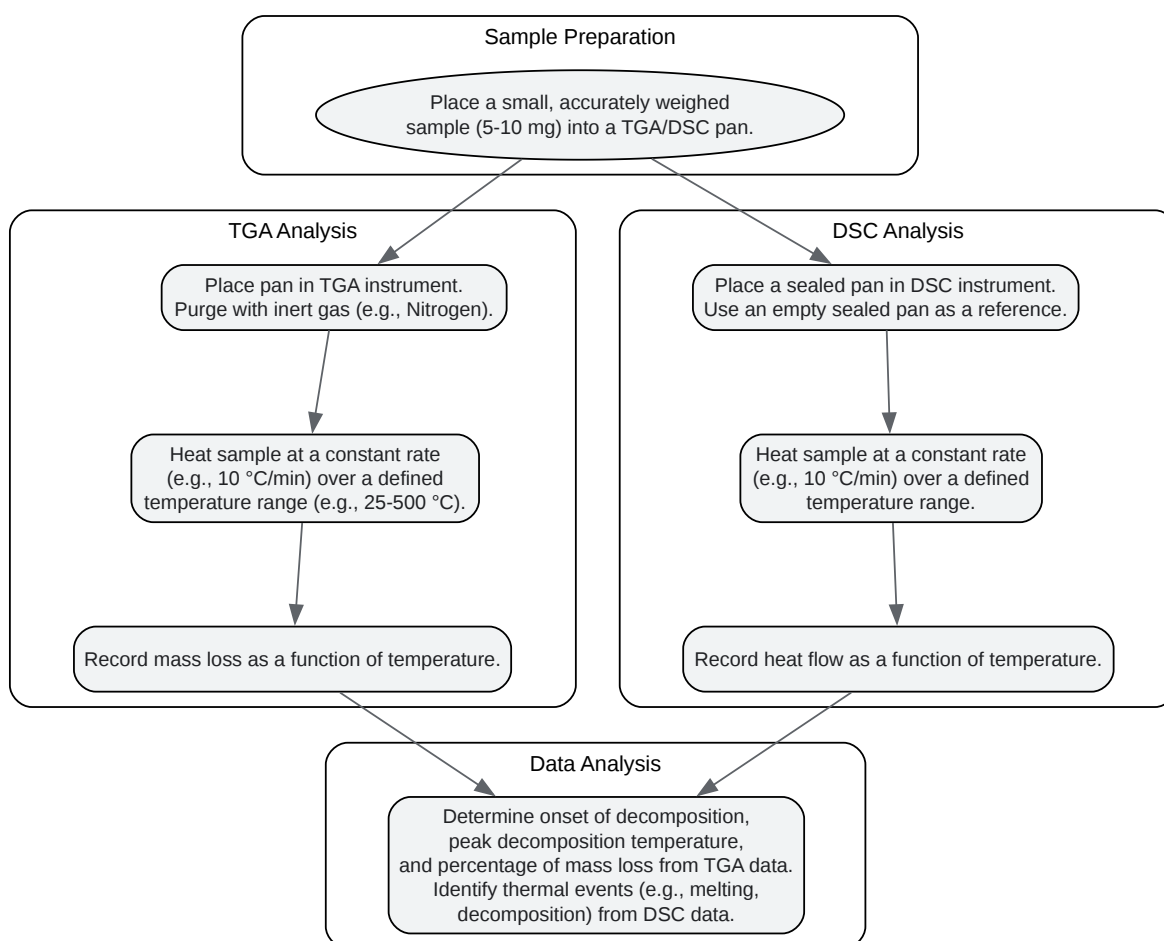
Parameter	Recommendation	Rationale	Reference(s)
Temperature	Store in a cool place. Some suppliers specify room temperature or 10-25 °C.	To minimize potential thermal degradation.	[4]
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon).	To prevent oxidation and reaction with atmospheric moisture.	[4]
Light	Keep in a dark place.	To prevent potential photolytic degradation.	[4]
Moisture	Store in a dry environment. Keep container tightly closed.	To prevent hydrolysis, especially base-catalyzed decomposition.	[4]
Ventilation	Store in a well-ventilated area.	General safety precaution for handling chemicals.	[1]
Incompatible Materials	Keep away from incompatible substances such as strong oxidizing agents and bases.	To prevent chemical reactions that could lead to degradation.	

Experimental Protocols for Stability Assessment

For researchers and drug development professionals who need to generate specific stability data for **Diethyl (bromodifluoromethyl)phosphonate**, the following experimental protocols are proposed based on established guidelines and methodologies for similar compounds.

Protocol for Thermal Stability Analysis

This protocol outlines a general procedure for assessing the thermal stability of **Diethyl (bromodifluoromethyl)phosphonate** using Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

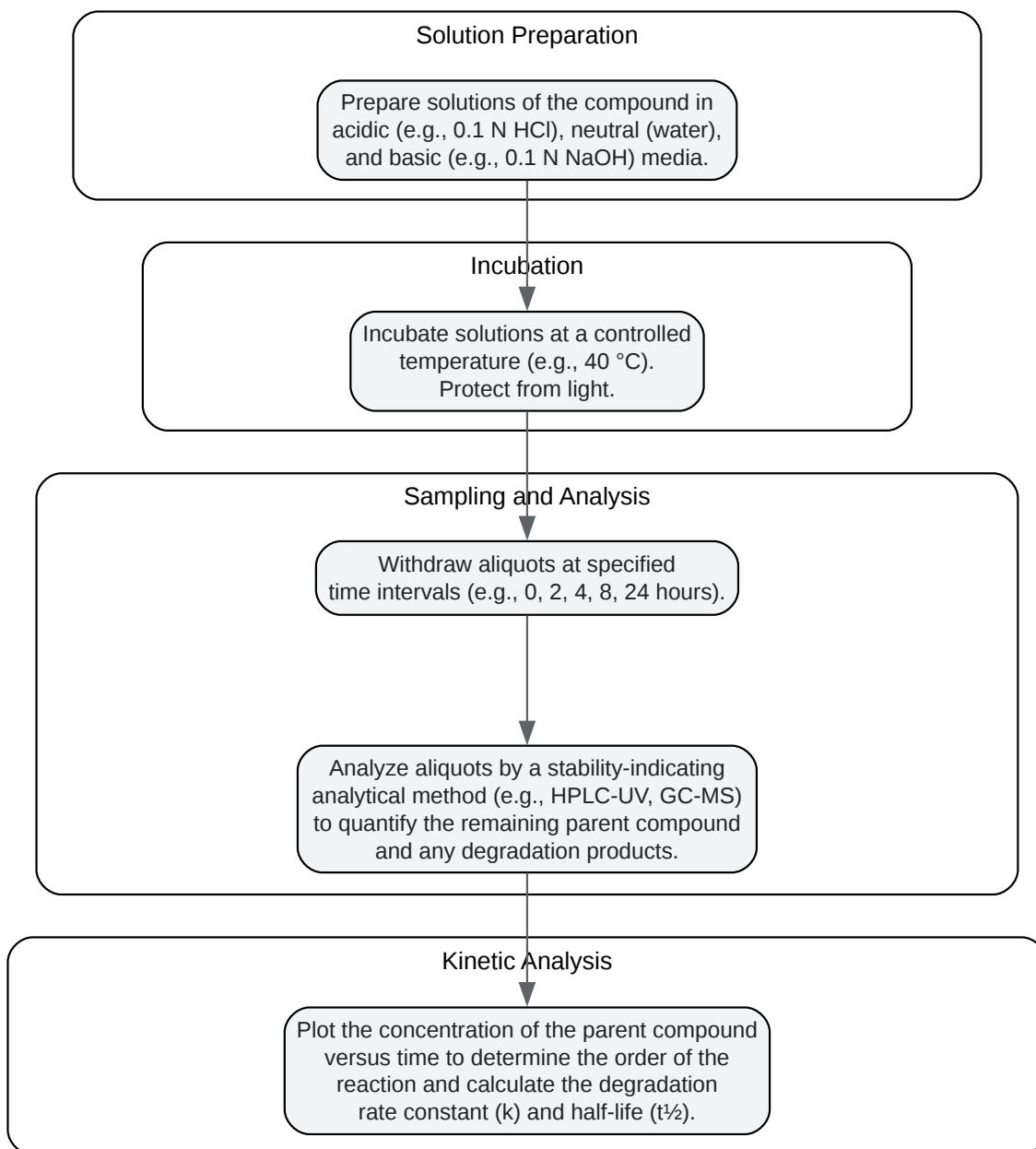


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Figure 2: Workflow for Thermal Stability Analysis of **Diethyl (bromodifluoromethyl)phosphonate**.

Protocol for Hydrolytic Stability Study

This protocol describes a method to investigate the hydrolytic stability of **Diethyl (bromodifluoromethyl)phosphonate** under acidic, neutral, and basic conditions.

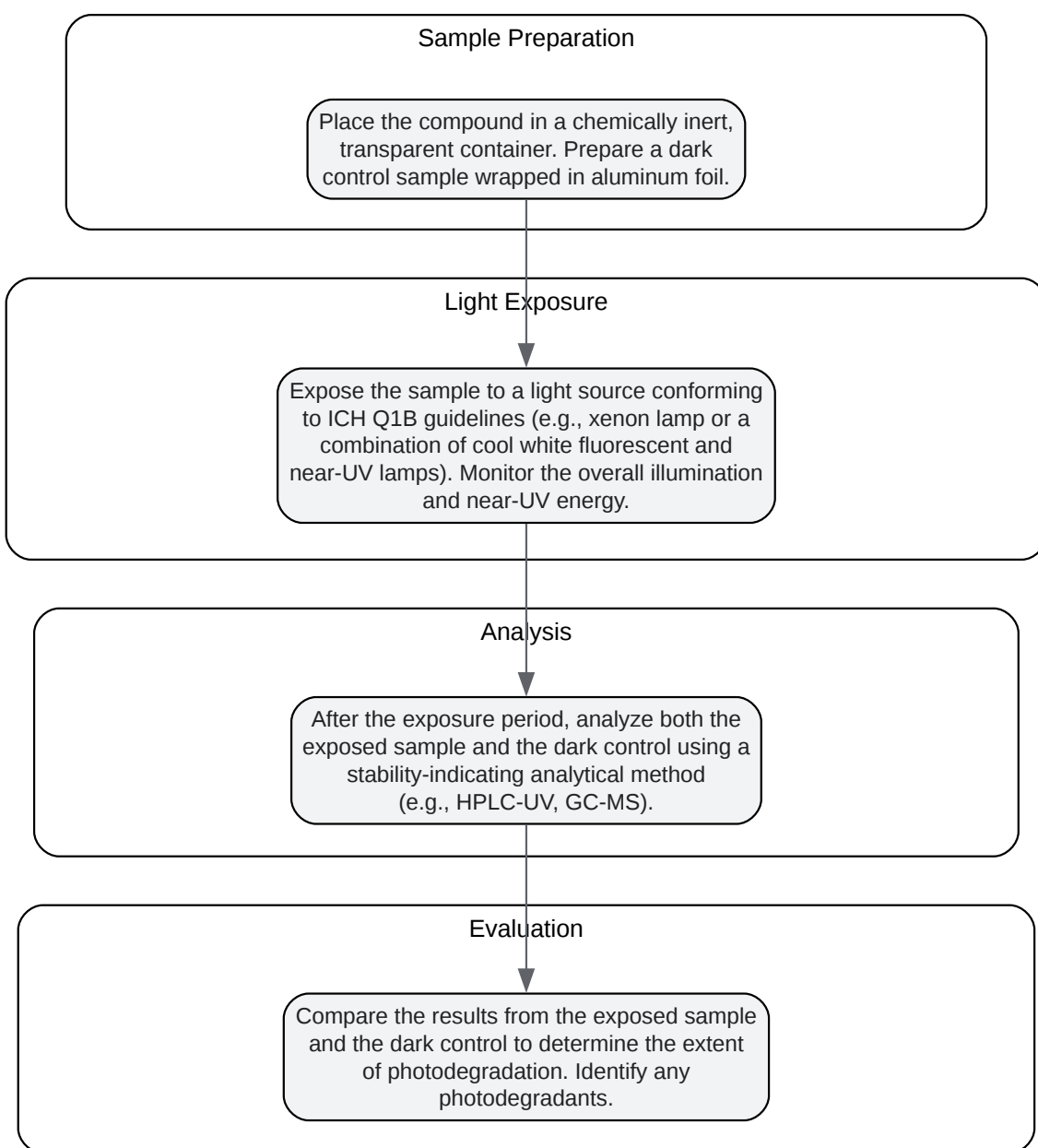


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Figure 3: Experimental Workflow for Hydrolytic Stability Assessment.

Protocol for Photostability Testing

This protocol is based on the ICH Q1B guideline for photostability testing of new active substances.[7][8]



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Figure 4: Workflow for Photostability Testing based on ICH Q1B.

Conclusion

While **Diethyl (bromodifluoromethyl)phosphonate** is a versatile and valuable reagent, its stability is a critical consideration for its effective use. The primary known instability is its susceptibility to hydrolysis under basic conditions, leading to the formation of difluorocarbene. To ensure its quality and performance, it is imperative to store the compound in a cool, dry, and dark environment under an inert atmosphere, and to avoid contact with bases and moisture. For applications requiring a thorough understanding of its stability profile, conducting dedicated thermal, hydrolytic, and photostability studies using the outlined protocols is highly recommended. The development of specific stability-indicating analytical methods is a crucial prerequisite for obtaining reliable quantitative data from such studies.

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